

Personal protective equipment for handling cis-3-(Hydroxymethyl)cyclopentanol

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Compound of Interest

Compound Name: *cis*-3-(Hydroxymethyl)cyclopentanol

Cat. No.: B8240574

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Essential Safety and Handling Guide for cis-3-(Hydroxymethyl)cyclopentanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **cis-3-(Hydroxymethyl)cyclopentanol** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and proper disposal.

Chemical and Physical Properties

A summary of the key quantitative data for **cis-3-(Hydroxymethyl)cyclopentanol** is presented in the table below for easy reference.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₆ H ₁₂ O ₂ |
| Molecular Weight | 116.16 g/mol |
| Hazard Statements | H302, H315, H319, H332 |
| Signal Word | Warning ^[1] |

Hazard Identification and Personal Protective Equipment (PPE)

cis-3-(Hydroxymethyl)cyclopentanol is classified with the following hazards:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.[1]

Based on these hazards and general laboratory safety protocols for similar compounds, the following PPE is mandatory:

| PPE Category | Specific Requirements |
|--------------------------|--|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for integrity before each use. |
| Eye and Face Protection | Safety glasses with side shields or chemical safety goggles.[2] A face shield is recommended when handling larger quantities or when there is a significant splash hazard. |
| Skin and Body Protection | A flame-retardant lab coat. Additional protective clothing may be necessary based on the scale of the operation. |
| Respiratory Protection | Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. |

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used for all manipulations of **cis-3-(Hydroxymethyl)cyclopentanol**.
- Verify that a safety shower and eyewash station are readily accessible and unobstructed.
- Remove all potential ignition sources from the immediate work area.^{[3][4]}
- Use non-sparking tools and equipment.^{[3][4]}
- Ensure all containers are properly labeled.

2. Handling the Chemical:

- Ground and bond all containers and receiving equipment to prevent static discharge.^{[4][5]}
- Carefully open containers to avoid splashing.
- Measure and dispense the chemical within the fume hood.
- Keep containers tightly closed when not in use.^{[2][4]}

3. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).^[3]
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.^[3]
- Ventilate the area and decontaminate the spill surface.

4. First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.^[6]
- If on Skin: Immediately remove contaminated clothing. Rinse the affected area with plenty of water for at least 15 minutes.^[5] Seek medical attention if irritation persists.
- If in Eyes: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.^[6] Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[7]

Disposal Plan

All waste containing **cis-3-(Hydroxymethyl)cyclopentanol** must be treated as hazardous waste.

1. Waste Collection:

- Collect all liquid and solid waste in separate, clearly labeled, and sealed containers.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Storage of Waste:

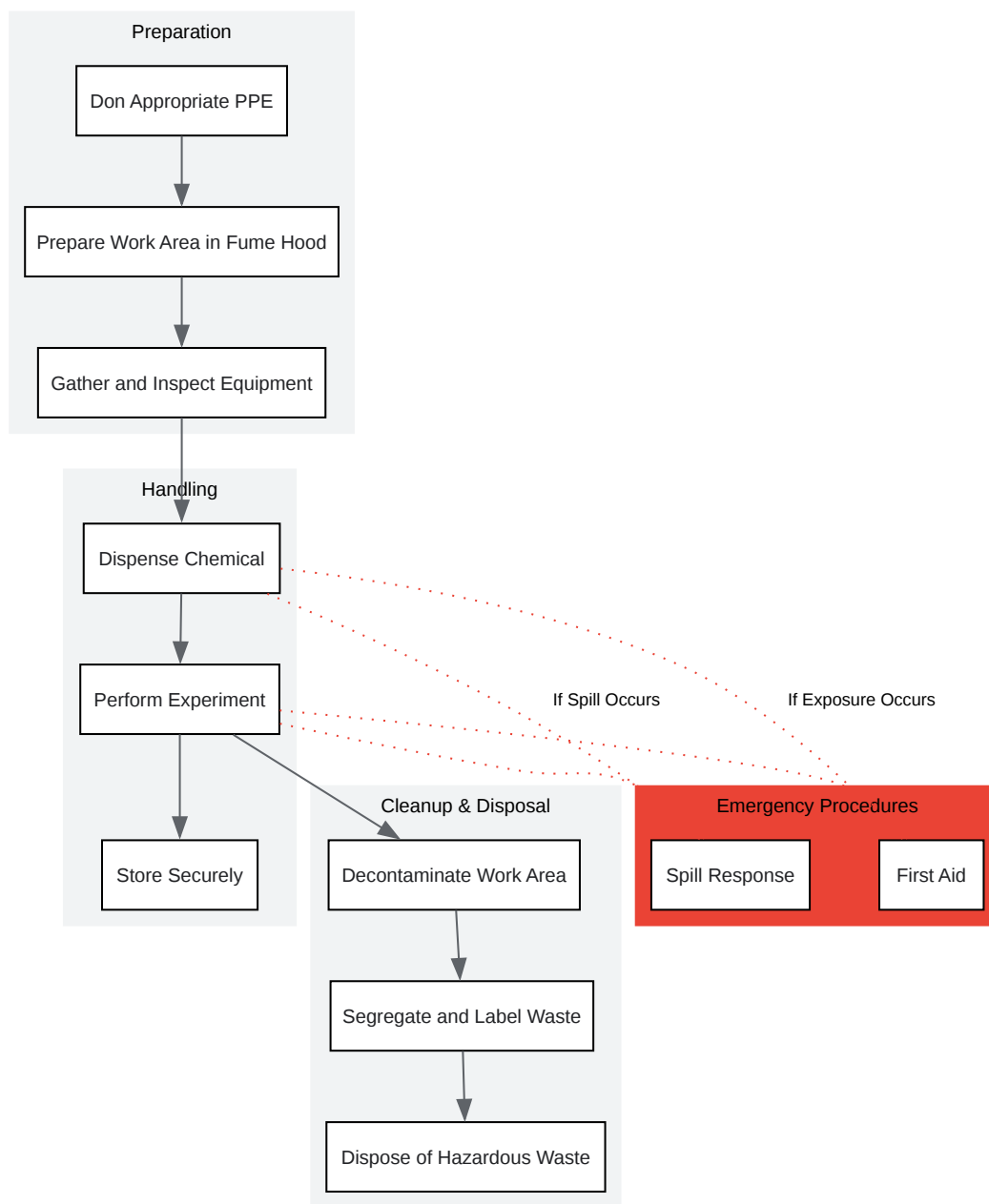
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

3. Final Disposal:

- Dispose of the hazardous waste through a licensed and certified waste disposal contractor.
[\[3\]](#)[\[5\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[3\]](#)[\[8\]](#)

Workflow for Safe Handling of cis-3-(Hydroxymethyl)cyclopentanol

Safe Handling Workflow for cis-3-(Hydroxymethyl)cyclopentanol

[Click to download full resolution via product page](#)Caption: Workflow for handling **cis-3-(Hydroxymethyl)cyclopentanol**.

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